

Application Notes and Protocols: CEP-28122 for NSCLC Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CEP-28122

Cat. No.: B10764593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CEP-28122 is a potent and selective, orally active inhibitor of Anaplastic Lymphoma Kinase (ALK). In non-small cell lung cancer (NSCLC) harboring ALK rearrangements, the EML4-ALK fusion protein drives oncogenic signaling, promoting cell proliferation and survival. **CEP-28122** effectively inhibits ALK autophosphorylation, thereby blocking downstream signaling pathways and inducing cytotoxicity in ALK-positive NSCLC cells. These application notes provide detailed protocols for evaluating the efficacy of **CEP-28122** in NSCLC cell lines.

Data Presentation

Table 1: In Vitro Inhibitory Activity of CEP-28122

Cell Line	Cancer Type	ALK Status	IC50 (nM) - Enzymatic	IC50 (nM) - Cellular
N/A	N/A	Recombinant	1.9	N/A
Sup-M2	Anaplastic Large Cell Lymphoma	NPM-ALK	N/A	30
Karpas-299	Anaplastic Large Cell Lymphoma	NPM-ALK	N/A	30
NCI-H2228	Non-Small Cell Lung Cancer	EML4-ALK	N/A	Not explicitly stated
NCI-H3122	Non-Small Cell Lung Cancer	EML4-ALK	N/A	Not explicitly stated

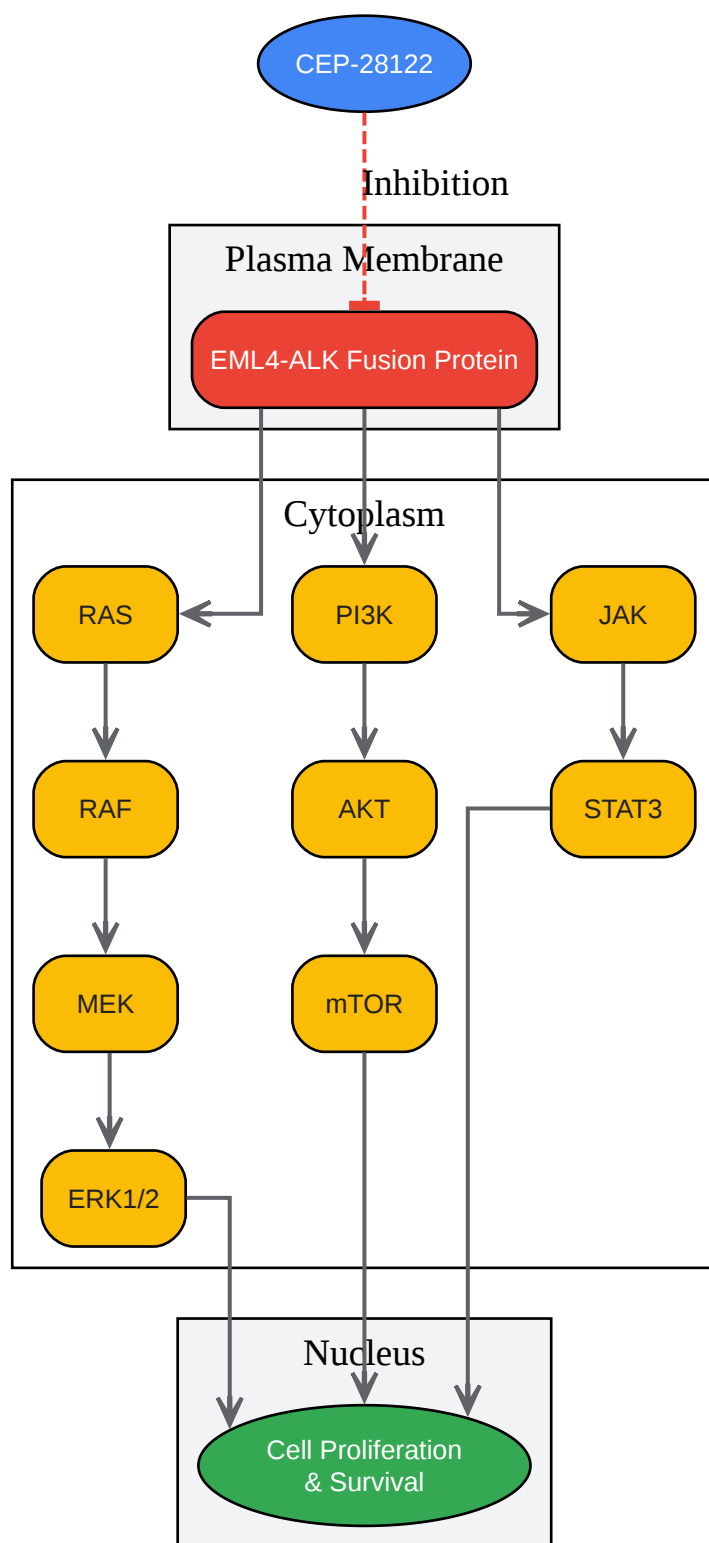
Note: Specific cellular IC50 values for NSCLC cell lines were not explicitly available in the searched literature. Researchers should determine these values empirically using the provided cell viability protocol.

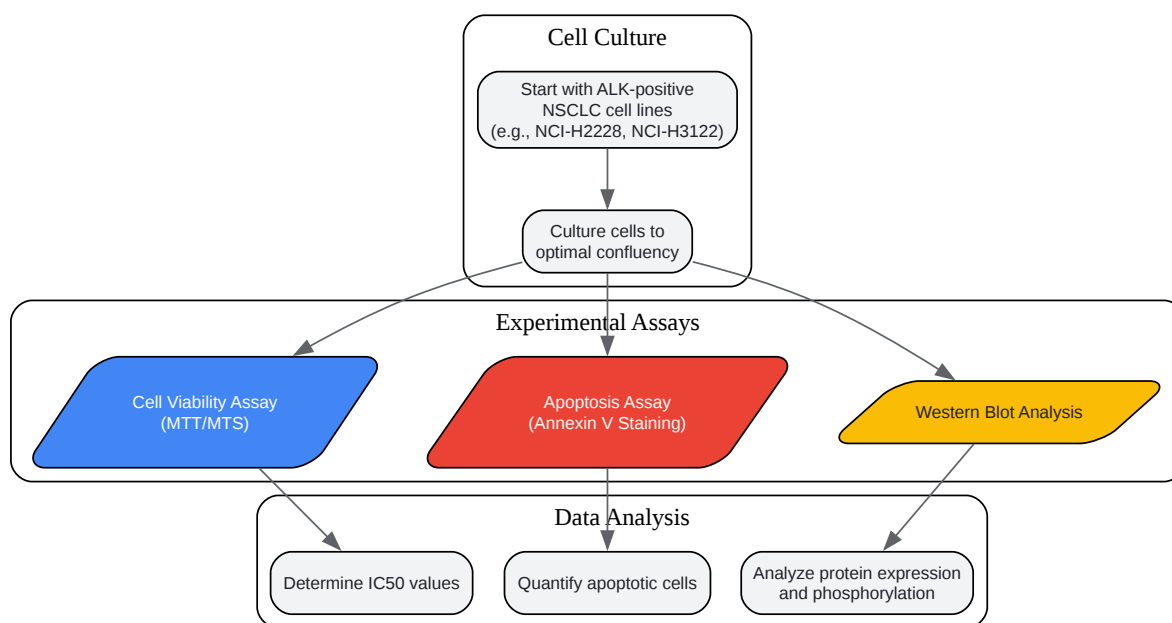
Table 2: Apoptosis Induction in H2228 NSCLC Cells with CEP-28122

Treatment	Concentration	Duration (hours)	% Apoptotic Cells (TMRM Staining)
CEP-28122	300 nM	24	Data for single agent not provided
CEP-28122 + Gefitinib	300 nM + 1 μ M	24	Increased compared to single agents[1]
CEP-28122 + Lapatinib	300 nM + 1 μ M	24	Increased compared to single agents[1]

Note: The available quantitative data for apoptosis is for combination treatments. A detailed protocol is provided to enable researchers to generate quantitative data for **CEP-28122** as a single agent.

Mandatory Visualization





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: CEP-28122 for NSCLC Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10764593#cep-28122-experimental-design-for-nsclc-cell-lines\]](https://www.benchchem.com/product/b10764593#cep-28122-experimental-design-for-nsclc-cell-lines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com